

# Application Notes and Protocols for D-Glucose-<sup>13</sup>C<sub>6</sub> Tracer Experiments

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## Compound of Interest

Compound Name: D-Glucose-<sup>13</sup>C<sub>6</sub>

Cat. No.: B025938

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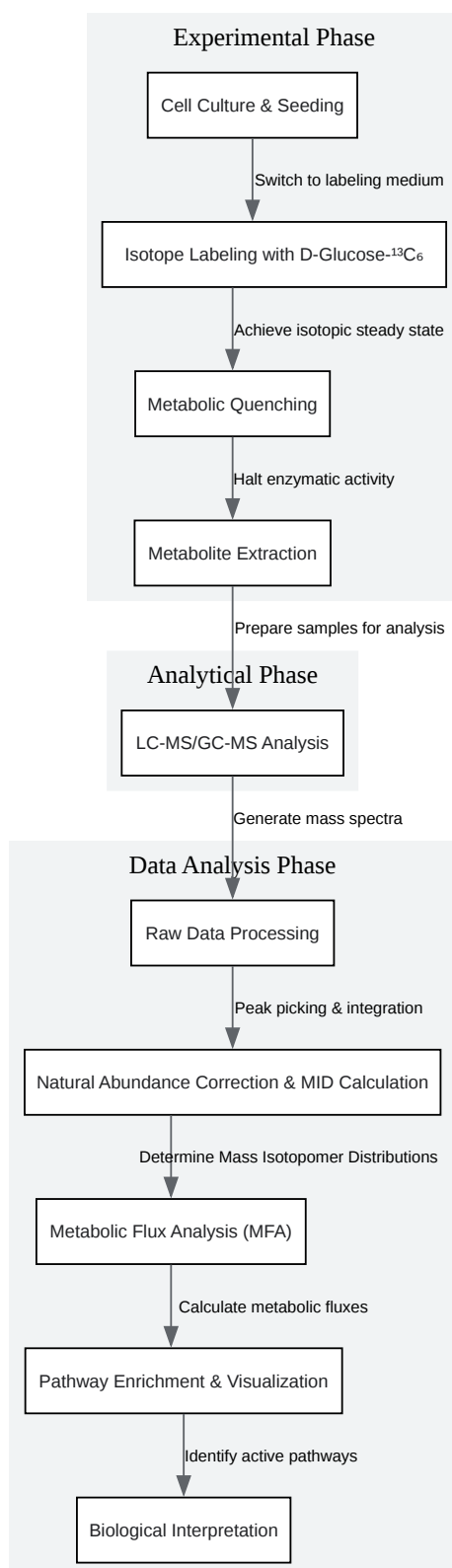
These application notes provide a detailed workflow and experimental protocols for conducting and analyzing data from D-Glucose-<sup>13</sup>C<sub>6</sub> tracer experiments. This powerful technique allows for the quantitative analysis of metabolic fluxes, providing critical insights into cellular metabolism in various physiological and pathological states, which is invaluable for drug development and disease research.

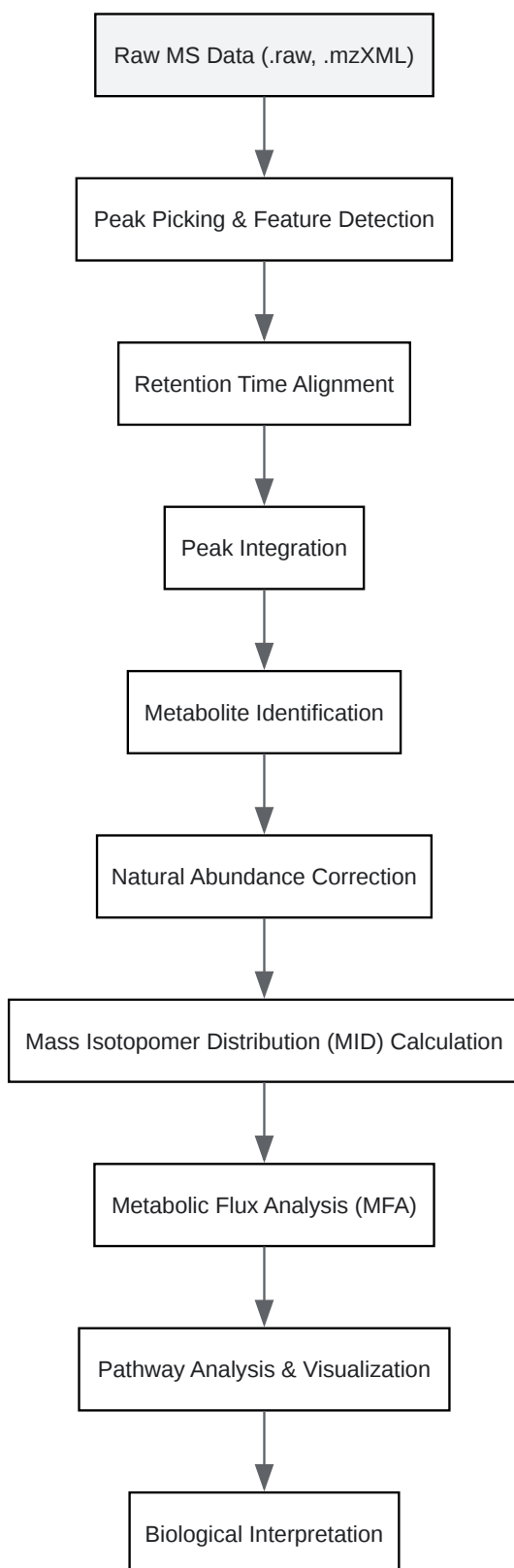
## Introduction to D-Glucose-<sup>13</sup>C<sub>6</sub> Tracer Experiments

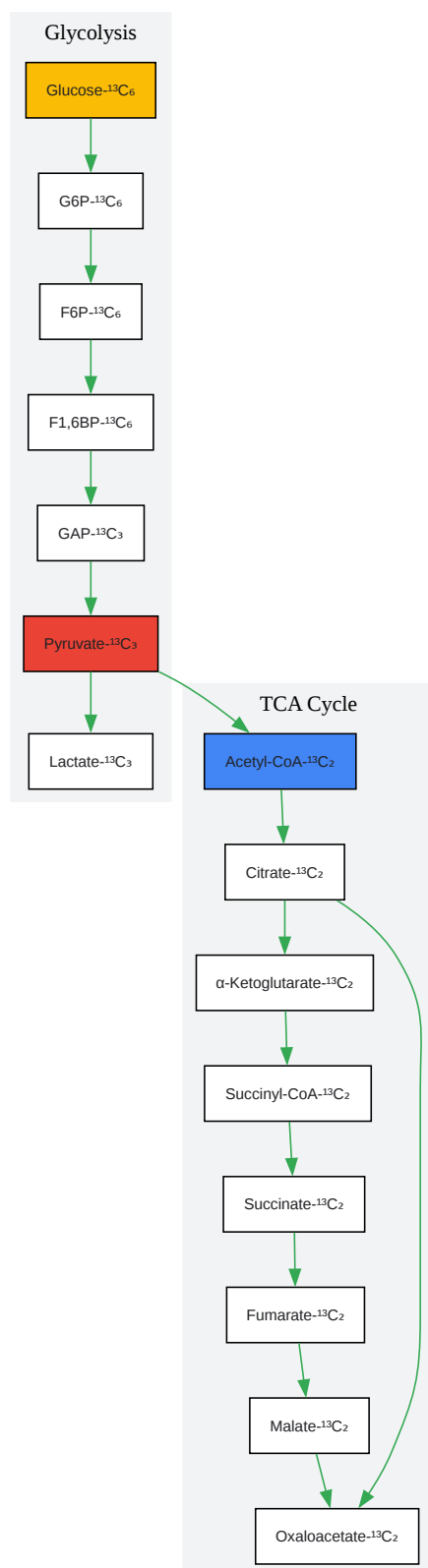
Stable isotope tracing using uniformly labeled D-Glucose-<sup>13</sup>C<sub>6</sub> is a robust method to track the metabolic fate of glucose carbons as they are incorporated into downstream metabolites.<sup>[1][2]</sup> By measuring the mass shifts in metabolites using mass spectrometry, researchers can elucidate the activity of key metabolic pathways such as glycolysis, the pentose phosphate pathway (PPP), and the tricarboxylic acid (TCA) cycle.<sup>[3][4]</sup> This approach provides a dynamic view of cellular metabolism that is not achievable with traditional metabolomics, which only provides a static snapshot of metabolite levels.<sup>[1]</sup>

## Experimental Design and Workflow

A typical D-Glucose-<sup>13</sup>C<sub>6</sub> tracer experiment involves several key stages, from cell culture and isotope labeling to data analysis and interpretation. The overall workflow is depicted below.







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## References

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